

Application Note: Gas Chromatographic Analysis of 3,4,5-Trimethylheptane

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Compound of Interest

Compound Name: 3,4,5-Trimethylheptane

Cat. No.: B1607198

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This application note provides a detailed protocol for the analysis of **3,4,5-trimethylheptane** using gas chromatography (GC). The methodology outlined is suitable for the identification and quantification of this branched alkane, which serves as a reference compound in various chemical and biological studies.^[1] The protocol specifies the necessary instrumentation, experimental parameters, and data analysis procedures.

Introduction

3,4,5-Trimethylheptane is a branched-chain alkane with the chemical formula C₁₀H₂₂.^{[2][3]} As a saturated hydrocarbon, it is a colorless liquid with applications as a reference compound in gas chromatography and mass spectrometry due to its well-defined structure and properties.^[4] In the pharmaceutical and drug development sectors, understanding the chromatographic behavior of such molecules is essential for the analysis of related compounds and for metabolism studies. This document provides a robust GC method for the analysis of **3,4,5-trimethylheptane**.

Experimental Protocol

This section details the recommended methodology for the GC analysis of **3,4,5-trimethylheptane**.

2.1. Instrumentation and Consumables

- Gas Chromatograph: Any standard GC system equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS) detector.
- GC Column: A non-polar capillary column is recommended for the analysis of alkanes.[5] A column with a (5%-Phenyl)-methylpolysiloxane stationary phase is a suitable choice.
- Carrier Gas: Helium or Hydrogen of high purity (99.999%).
- Reagents: **3,4,5-trimethylheptane** standard, solvent for sample preparation (e.g., hexane or pentane).
- Vials and Syringes: Appropriate for the GC autosampler.

2.2. GC Operating Conditions

The following table summarizes the recommended GC operating conditions.

Parameter	Value
Column	(5%-Phenyl)-methylpolysiloxane, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium
Flow Rate	1.0 mL/min (Constant Flow)
Inlet Temperature	250 °C
Injection Volume	1.0 µL
Split Ratio	50:1
Oven Program	Initial Temperature: 50 °C, hold for 2 min
Ramp: 10 °C/min to 200 °C	
Final Hold: Hold at 200 °C for 5 min	
Detector	Flame Ionization Detector (FID)
Detector Temp	280 °C
Makeup Gas	Nitrogen
Makeup Gas Flow	25 mL/min
Hydrogen Flow	30 mL/min
Air Flow	300 mL/min

2.3. Standard and Sample Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **3,4,5-trimethylheptane** and dissolve it in 10 mL of hexane in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution with hexane to cover the desired concentration range (e.g., 1, 5, 10, 50, 100 µg/mL).

- Sample Preparation: Dilute the sample containing **3,4,5-trimethylheptane** with hexane to a concentration that falls within the calibration range.

2.4. Analysis Sequence

- Inject a blank (hexane) to ensure the system is clean.
- Inject the series of working standard solutions to generate a calibration curve.
- Inject the prepared samples.
- Inject a standard solution periodically to check for instrument drift.

Data Presentation

Quantitative data for **3,4,5-trimethylheptane** analysis should be recorded and presented in a structured format.

Table 1: Retention Data for **3,4,5-Trimethylheptane**

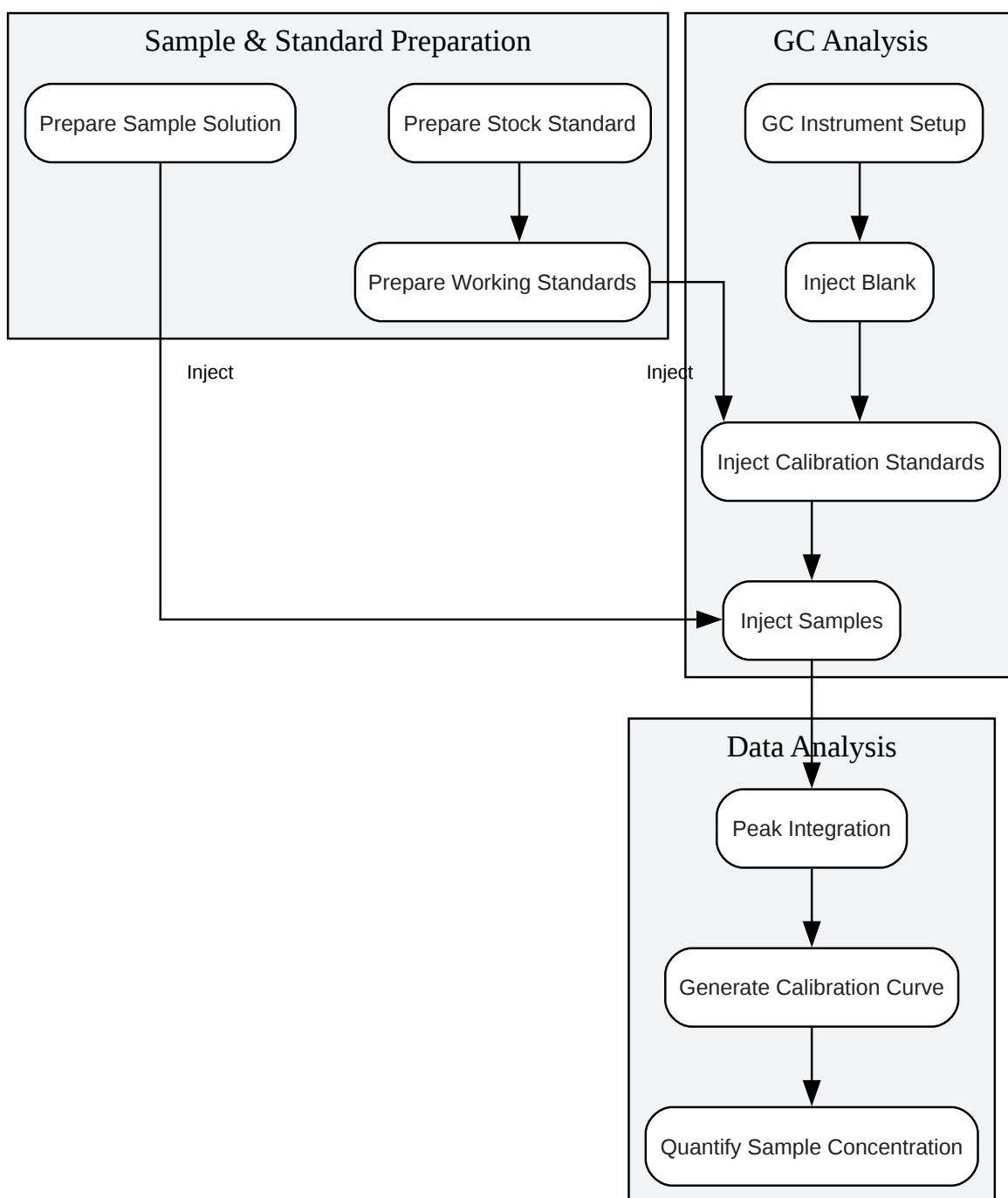
Compound	Retention Time (min)	Kovats Retention Index (Non-polar column)
3,4,5-Trimethylheptane	Expected around 9-11 min (under the specified conditions)	~946[2][3]

Table 2: Example Calibration Data

Concentration (µg/mL)	Peak Area (Arbitrary Units)
1	5,000
5	25,000
10	50,000
50	250,000
100	500,000

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the GC analysis of **3,4,5-trimethylheptane**.



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